

CAY10514: An In-Depth Technical Guide for Researchers

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This technical guide provides comprehensive information on **CAY10514**, a dual agonist of peroxisome proliferator-activated receptor α (PPAR α) and PPAR γ . Targeted at researchers, scientists, and drug development professionals, this document outlines the compound's technical specifications, biological activity, and handling instructions, alongside detailed experimental context from peer-reviewed literature.

Product Information

CAY10514 is supplied by Cayman Chemical. It is an aromatic analog of 8(S)-hydroxyeicosatetraenoic acid (8(S)-HETE).

Chemical and Physical Properties



Property	Value
Supplied As	A solution in methyl acetate
Storage	-20°C
Stability	At least one year
Solubility (Ethanol)	Approximately 30 mg/mL
Solubility (DMSO)	Approximately 30 mg/mL
Solubility (DMF)	Approximately 30 mg/mL
Aqueous Solubility	Sparingly soluble in aqueous buffers. For maximum solubility, dilute the methyl acetate solution with the aqueous buffer of choice. In a 1:3 solution of ethanol:PBS (pH 7.2), the solubility is approximately 0.25 mg/mL. Aqueous solutions are not recommended for storage for more than one day.

Biological Activity

CAY10514 functions as a dual agonist for PPAR α and PPAR γ , two key nuclear receptors involved in the regulation of lipid and glucose metabolism.[1] The activation of these receptors plays a crucial role in various physiological processes, making them attractive therapeutic targets for metabolic diseases.

Target	EC50 Value
PPARα	0.173 μΜ
PPARy	0.642 μΜ

Supplier Information

- Primary Supplier: Cayman Chemical
- Contact Information: Available on the Cayman Chemical website.



 Product Inquiries: For quotes, availability, and technical support, please contact Cayman Chemical directly.

Safety and Handling

A specific Safety Data Sheet (SDS) for **CAY10514** is not readily available. However, as a chemical compound intended for research, standard laboratory safety protocols should be strictly followed.

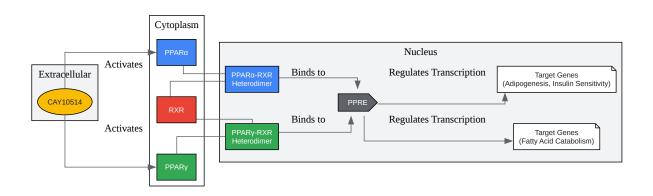
- General Handling: Handle in a well-ventilated area. Avoid direct contact with skin and eyes.
 Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Storage: Store at -20°C in the original container. Keep tightly sealed.
- Disposal: Dispose of in accordance with local, state, and federal regulations for chemical waste.

Mechanism of Action: PPARα and PPARy Signaling

CAY10514 exerts its biological effects by activating both PPARα and PPARγ. These receptors, upon ligand binding, form a heterodimer with the retinoid X receptor (RXR). This complex then binds to specific DNA sequences known as peroxisome proliferator response elements (PPREs) in the promoter region of target genes, thereby modulating their transcription.

Activation of PPARα is primarily associated with the regulation of fatty acid catabolism, while PPARy activation is a key regulator of adipogenesis and insulin sensitivity.





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CAY10514 activates PPARα and PPARy, leading to gene transcription.

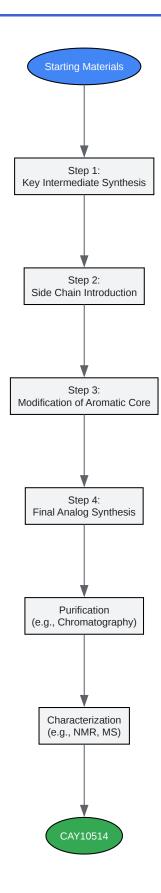
Experimental Protocols

The following experimental methodologies are based on the synthesis and biological evaluation of **CAY10514** as described in the primary literature.

General Synthesis Workflow

The synthesis of **CAY10514** and its analogs involves a multi-step organic synthesis process. A generalized workflow is depicted below. For specific reaction conditions, reagents, and purification methods, it is imperative to consult the original publication by Caijo, F., et al.





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A generalized workflow for the synthesis of CAY10514.



Biological Evaluation: PPAR Activation Assay

The activity of **CAY10514** as a PPAR agonist can be determined using a cell-based transactivation assay.

Objective: To quantify the dose-dependent activation of PPAR α and PPAR γ by **CAY10514**.

Materials:

- Mammalian cell line (e.g., HEK293, CHO)
- Expression vectors for full-length human PPARα and PPARy
- Reporter vector containing a PPRE driving the expression of a reporter gene (e.g., luciferase)
- Transfection reagent
- Cell culture medium and supplements

• CAY10514

- Positive control agonists (e.g., GW7647 for PPARα, Rosiglitazone for PPARγ)
- Luciferase assay system
- Luminometer

Methodology:

- Cell Culture: Maintain the chosen cell line in appropriate culture conditions.
- Transfection: Co-transfect the cells with the PPAR expression vector, the PPRE-reporter vector, and a control vector for normalization (e.g., β-galactosidase).
- Compound Treatment: After an appropriate incubation period post-transfection, treat the cells with varying concentrations of CAY10514, a positive control, or vehicle control.
- Incubation: Incubate the cells with the compounds for a defined period (e.g., 18-24 hours).

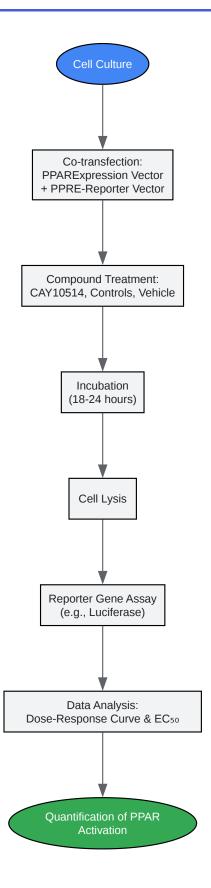






- Cell Lysis: Lyse the cells to release the cellular contents, including the reporter enzyme.
- Reporter Assay: Measure the activity of the reporter enzyme (e.g., luciferase activity) using a luminometer. Normalize the reporter activity to the control vector expression.
- Data Analysis: Plot the normalized reporter activity against the compound concentration. Fit the data to a dose-response curve to determine the EC_{50} value.





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Workflow for a PPAR activation cell-based assay.



Certificate of Analysis (CoA)

A Certificate of Analysis is a batch-specific document that provides detailed quality control data. While a generic CoA is not available, a typical CoA for a chemical compound like **CAY10514** would include:

- Product Name and Catalog Number: CAY10514
- Lot Number: A unique identifier for the specific production batch.
- Appearance: Visual description of the product (e.g., a clear, colorless solution).
- Purity: Determined by an analytical method such as HPLC or GC-MS.
- Identity: Confirmed by methods like ¹H-NMR or Mass Spectrometry.
- Concentration: The concentration of the compound in the supplied solution.
- Date of Analysis and Release Date.

To obtain a CoA for a specific lot of **CAY10514**, please contact the supplier with the relevant lot number.

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References

- 1. Exploring PPAR Gamma and PPAR Alpha's Regulation Role in Metabolism via Epigenetics Mechanism - PMC [pmc.ncbi.nlm.nih.gov]
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